

bastadin 10 preliminary biological screening

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Compound Focus: Bastadin 10

CAS No.: 127687-08-5

Cat. No.: S634368

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Known Biological Activity of Bastadin 10

The table below summarizes the primary known biological activity of **Bastadin 10** from the available research:

Biological Activity	Mechanism of Action	Experimental Context	Key Findings
Modulation of Ryanodine Receptor (RyR1) Calcium Channel [1]	Stabilizes the open conformation of the RyR1 channel, sensitizing it to activation by Ca^{2+} and relieving inhibition by Mg^{2+} [1].	<i>In vitro</i> studies using single channel analysis and Ca^{2+} flux measurements across the sarcoplasmic reticulum [1].	Action is reversible and dependent on the RyR1-FKBP12 complex. It essentially obviates the channel's regulation by physiological concentrations of Ca^{2+} [1].

Experimental Protocol for Calcium Channel Modulation

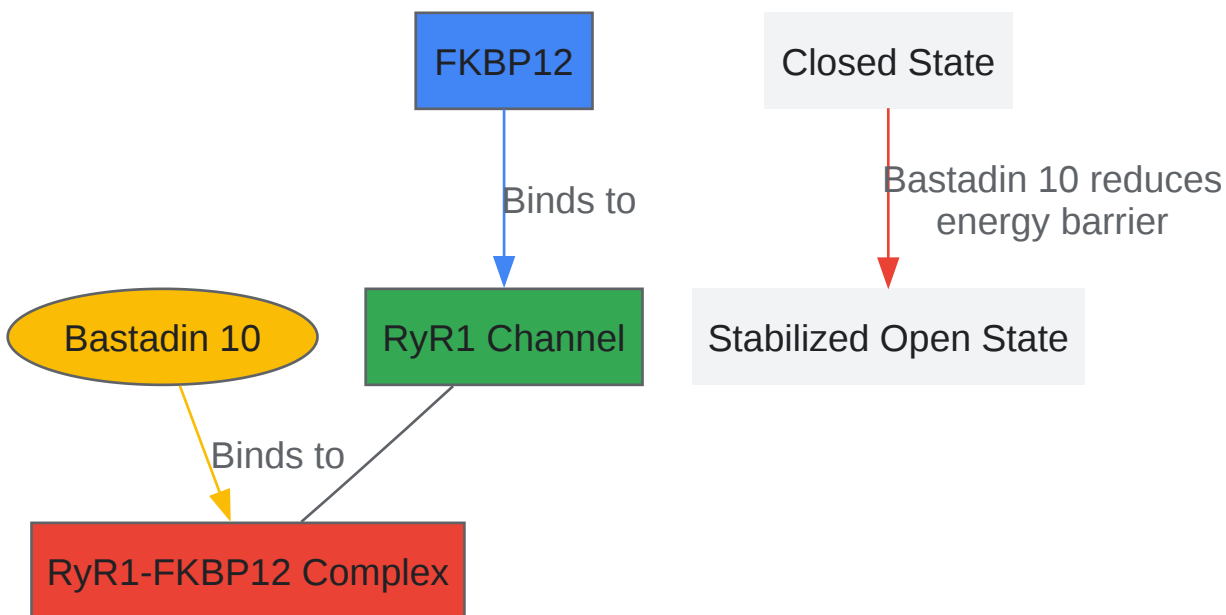
The methodology for the key experiment elucidating **Bastadin 10**'s effect on the RyR1 channel is detailed below [1]:

- System Preparation:** Sarcoplasmic reticulum (SR) vesicles containing RyR1 channels are isolated for experimentation.

- **Single Channel Analysis:** The activity of a single RyR1 channel is measured in a planar lipid bilayer. This allows for the observation of channel open probability, open time, and closed time in response to various ligands.
- **Calcium Flux Measurement:** Ca^{2+} release from the SR vesicles is monitored using a Ca^{2+} -sensitive dye or radioisotope (e.g., $^{45}\text{Ca}^{2+}$).
- **Compound Application:** **Bastadin 10** is applied to the cytoplasmic side of the channel.
- **Channel Characterization:**
 - The effect on channel gating kinetics (open/closed transitions) is recorded.
 - The channel's sensitivity to activation by Ca^{2+} and inhibition by Mg^{2+} is measured before and after application of **Bastadin 10**.
- **Ligand Interaction Studies:**
 - The channel is pretreated with FK506 or rapamycin (which dissociates FKBP12 from RyR1) to assess the dependency of **Bastadin 10**'s action on the FKBP12 protein.
 - The activity is reconstituted by adding human recombinant FKBP12 back to the system.

Bastadin 10 Mechanism of Action

The following diagram illustrates the described mechanism by which **Bastadin 10** modulates the RyR1 calcium channel, based on the experimental findings [1]:



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Bastadin 10 binds to the RyR1-FKBP12 complex to stabilize the channel's open state, promoting calcium release [1].

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References

1. Bastadin 10 Stabilizes the Open Conformation of ... [sciencedirect.com]

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